

Hazard Identification and Classification

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Emodin-d4

Cat. No.: B1141276

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Emodin-d4 is considered a hazardous substance.^[4] It is classified as an irritant and may cause sensitization by skin contact.^{[4][5]} The primary health concerns are irritation to the skin, eyes, and respiratory system.^{[4][5]}

GHS Hazard Classification:

Classification	Hazard Statement	Pictogram	Signal Word
Skin Irritation (Category 2)	H315: Causes skin irritation. ^[5]	GHS07	Warning ^[5]
Eye Irritation (Category 2A)	H319: Causes serious eye irritation. ^[5]	GHS07	Warning ^[5]
Reproductive Toxicity (Category 1B)	H360: May damage fertility or the unborn child. ^[6]	GHS08	Danger ^[6]
Specific Target Organ Toxicity (Single Exposure)	H335: May cause respiratory irritation. ^[5]	GHS07	Warning ^[5]

Precautionary Statements:

- P202: Do not handle until all safety precautions have been read and understood.^[6]
- P261: Avoid breathing dust.^[5]

- P308+P313: IF exposed or concerned: Get medical advice/attention.[6]

Physical and Chemical Properties

Emodin-d4 is the deuterium-labeled version of Emodin.[2] It appears as a brownish to dark orange solid or orange powder.[3][7]

Property	Value
CAS Number	132796-52-2[1][2][3]
Molecular Formula	C ₁₅ H ₆ D ₄ O ₅ [2][3]
Molecular Weight	274.26 g/mol [2][3]
Appearance	Brownish to Dark Orange Solid[3]
Solubility	Practically insoluble in water; soluble in alcohol and aqueous alkali hydroxide solutions.[7]

Toxicological Information

Toxicological data for **Emodin-d4** is limited; however, data for its non-labeled counterpart, Emodin, is used as a reference. Exposure can cause irritation, and skin contact or ingestion may be damaging to health.[4] Systemic effects may result from absorption through the skin, particularly through open cuts or abrasions.[4]

Route of Exposure	Organism	Value
Intraperitoneal	Mouse	LD50: 35 mg/kg[4][5]
Oral	Rat	TDLO: 3 ml/kg[5]

The detailed experimental protocols for deriving these toxicological values are not available in standard safety data sheets. For methodologies, researchers must consult the original toxicological research publications.

First-Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If exposed or concerned, seek medical advice.[6]
Skin Contact	Remove contaminated clothing. Wipe off as much material as possible and wash the affected area with plenty of water.[4][6] Do not expose open cuts or abraded skin to the material.[4]
Eye Contact	Immediately rinse with water while holding the eyelids wide open.[6] Seek medical attention as the material can cause serious eye irritation.[5]
Ingestion	Rinse mouth with water.[6] Do NOT induce vomiting.[4] Transport the individual to a hospital or doctor without delay.[4]

Handling, Storage, and Personal Protection

Adherence to strict laboratory protocols is necessary to minimize risk.

Safe Handling

- Handle the material in a well-ventilated area or, whenever possible, in a laboratory hood with a high-efficiency particulate air (HEPA) filter.[4][6]
- Avoid all personal contact, including the inhalation of dust.[4]
- Wear appropriate personal protective equipment (PPE) at all times.[4]
- Do not eat, drink, or smoke in the handling area.[4]
- Wash hands thoroughly with soap and water after handling.[4]
- Take precautionary measures against static discharge.[5]

Storage

- Keep containers tightly sealed and store in a cool, dry, and well-ventilated area.[4][8]
- The recommended storage temperature is 2–8 °C in a refrigerator.[3][9]
- Store locked up and away from incompatible materials such as strong oxidizing agents.[6][8]
- Protect containers from physical damage and check regularly for leaks.[4]

Personal Protective Equipment (PPE)

Type	Specification
Eye/Face Protection	Safety glasses with side shields or chemical goggles are required.[4] Contact lenses can pose a special hazard and should be avoided.[4]
Skin Protection	Wear suitable chemical-resistant gloves (tested according to EN 374) and a lab coat.[9] Launder contaminated clothing separately before reuse. [4]
Respiratory Protection	If dust is generated, use a certified particulate respirator.[4] The choice of respirator should be based on a risk assessment of the specific laboratory procedures.[4]

Accidental Release and Disposal

Prompt and correct response to spills is essential.

Spill-Response Protocol

- Alert Personnel: Immediately alert others in the area.[4]
- Evacuate: If the spill is large, evacuate the area.
- Ventilate: Ensure the area is well-ventilated.

- Containment: For dry spills, use dry clean-up procedures to avoid generating dust.[4]
Dampen the solid material with a solvent like acetone, then transfer it to a suitable, sealed container.[7]
- Cleaning: Use absorbent paper dampened with acetone to pick up any remaining material.[7]
Wash the spill area with large amounts of water.[4] The non-recoverable remainder can be washed with a sodium hypochlorite solution.[6]
- Prevention: Prevent spillage from entering drains or waterways.[4]

Waste Disposal

- Dispose of waste material in suitable, labeled containers according to official national and local regulations.[5]
- Do not dispose of with household garbage or allow the product to reach the sewage system.
[5]

Experimental Workflow and Logic

The following diagram outlines the standard workflow for safely handling a potent chemical compound like **Emodin-d4** in a research setting.

Caption: Workflow for Safe Handling of **Emodin-d4**.

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- To cite this document: BenchChem. [Hazard Identification and Classification]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1141276#emodin-d4-safety-data-sheet-and-handling>]

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